

# Application Notes and Protocols for Sophoraflavanone Antibacterial Susceptibility Testing

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## Compound of Interest

Compound Name: *Sophoraflavanone I*

Cat. No.: B15139084

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## Introduction

Sophoraflavanones are a class of prenylated flavonoids predominantly isolated from the genus *Sophora*, which have demonstrated significant antimicrobial properties. This document provides detailed application notes and protocols for the antibacterial susceptibility testing of Sophoraflavanone G, a well-studied member of this class. While the user inquired about **Sophoraflavanone I**, the available scientific literature extensively covers the antibacterial activities of Sophoraflavanone G and B, with a notable lack of specific data for **Sophoraflavanone I**. Therefore, this document will focus on the comprehensive data available for Sophoraflavanone G as a representative compound, offering valuable insights for researchers, scientists, and drug development professionals.

Sophoraflavanone G has shown potent activity against a range of bacteria, particularly Gram-positive organisms and multidrug-resistant strains such as Methicillin-Resistant *Staphylococcus aureus* (MRSA).[1][2] Its proposed mechanism of action involves the disruption of the bacterial cell wall through direct interaction with peptidoglycan and a reduction in cell membrane fluidity.[3][4] Furthermore, Sophoraflavanone G exhibits synergistic effects when combined with conventional antibiotics, which could be a promising strategy to combat antibiotic resistance.[1]

These application notes summarize the quantitative antibacterial data for Sophoraflavanone G, provide detailed experimental protocols for susceptibility testing, and illustrate the experimental workflow and proposed mechanism of action through diagrams.

## Data Presentation

**Table 1: Minimum Inhibitory Concentration (MIC) of Sophoraflavanone G Against Various Bacterial Strains**

Bacterial Strain	MIC (µg/mL)	Reference(s)
Methicillin-Resistant Staphylococcus aureus (MRSA) (10 clinical isolates)	0.5 - 8	
Methicillin-Resistant Staphylococcus aureus (MRSA) (21 strains)	3.13 - 6.25	
Riemerella anatipestifer ATCC 11845	2	
Riemerella anatipestifer (clinical isolates)	2	
Staphylococcus aureus	-	
Escherichia coli	No activity	
Enterococcus faecium KACC 11954	12.5	
Enterococcus faecium CCARM 5506	12.5	
Streptococcus mutans	0.5 - 4	
Streptococcus sobrinus	0.5 - 4	
Listeria monocytogenes	0.98	
Pseudomonas aeruginosa PAO1	>1000	

## Table 2: Minimum Bactericidal Concentration (MBC) of Sophoraflavanone G

Bacterial Strain	MBC (µg/mL)	Reference(s)
Riemerella anatipestifer ATCC 11845	4	
Enterococcus faecium (strain not specified)	12.5	

## Table 3: Synergistic Activity of Sophoraflavanone G with Antibiotics

Bacterial Strain	Antibiotic	Sophoraflavanone G Concentration (µg/mL)	Fold Decrease in Antibiotic MIC	Reference(s)
Staphylococcus aureus	Gentamicin	0.03	4	
Methicillin-Resistant Staphylococcus aureus (MRSA)	Ampicillin	Not specified	Synergistic (FIC index: 0.188 - 0.375)	
Methicillin-Resistant Staphylococcus aureus (MRSA)	Oxacillin	Not specified	Synergistic (FIC index: 0.188 - 0.375)	

## Experimental Protocols

### Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) using Broth Microdilution Method

This protocol is based on the Clinical and Laboratory Standards Institute (CLSI) guidelines and is a standard method for determining the MIC of an antimicrobial agent.

#### Materials:

- Sophoraflavanone G stock solution (e.g., in DMSO)
- 96-well microtiter plates
- Mueller-Hinton Broth (MHB) or other appropriate bacterial growth medium
- Bacterial inoculum (prepared to 0.5 McFarland standard)
- Positive control antibiotic (e.g., ampicillin, gentamicin)
- Negative control (uninoculated medium)
- Plate reader (optional, for OD600 measurements)

#### Procedure:

- Preparation of Microtiter Plates:
  - Add 100  $\mu$ L of sterile MHB to all wells of a 96-well plate.
  - Add 100  $\mu$ L of the Sophoraflavanone G stock solution to the first well of each row to be tested.
- Serial Dilution:
  - Perform a two-fold serial dilution by transferring 100  $\mu$ L from the first well to the second well. Mix well by pipetting up and down.
  - Continue this serial dilution across the plate to achieve a range of concentrations. Discard 100  $\mu$ L from the last well.
- Inoculum Preparation:
  - Prepare a bacterial suspension equivalent to a 0.5 McFarland standard from a fresh culture.

- Dilute this suspension in MHB to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in the wells.
- Inoculation:
  - Add 10  $\mu$ L of the prepared bacterial inoculum to each well (except the negative control wells).
- Controls:
  - Positive Control: A row with a known antibiotic undergoing serial dilution and inoculated with the test organism.
  - Growth Control: A well containing MHB and the bacterial inoculum, but no antimicrobial agent.
  - Sterility Control: A well containing only MHB to check for contamination.
- Incubation:
  - Incubate the plates at 37°C for 18-24 hours.
- Reading the Results:
  - The MIC is defined as the lowest concentration of Sophoraflavanone G that completely inhibits visible growth of the organism. This can be determined by visual inspection or by measuring the optical density at 600 nm (OD600).

## Protocol 2: Determination of Minimum Bactericidal Concentration (MBC)

The MBC is determined following the MIC test to ascertain the concentration at which the antimicrobial agent is bactericidal.

Procedure:

- Subculturing from MIC plate:

- From the wells of the MIC plate that show no visible growth (i.e., at and above the MIC), take a 10-100  $\mu$ L aliquot.
- Plating:
  - Spread the aliquot onto an appropriate agar plate (e.g., Mueller-Hinton Agar).
- Incubation:
  - Incubate the agar plates at 37°C for 18-24 hours.
- Reading the Results:
  - The MBC is the lowest concentration of the antimicrobial agent that results in a  $\geq 99.9\%$  reduction in the initial inoculum count.

### Protocol 3: Checkerboard Assay for Synergy Testing

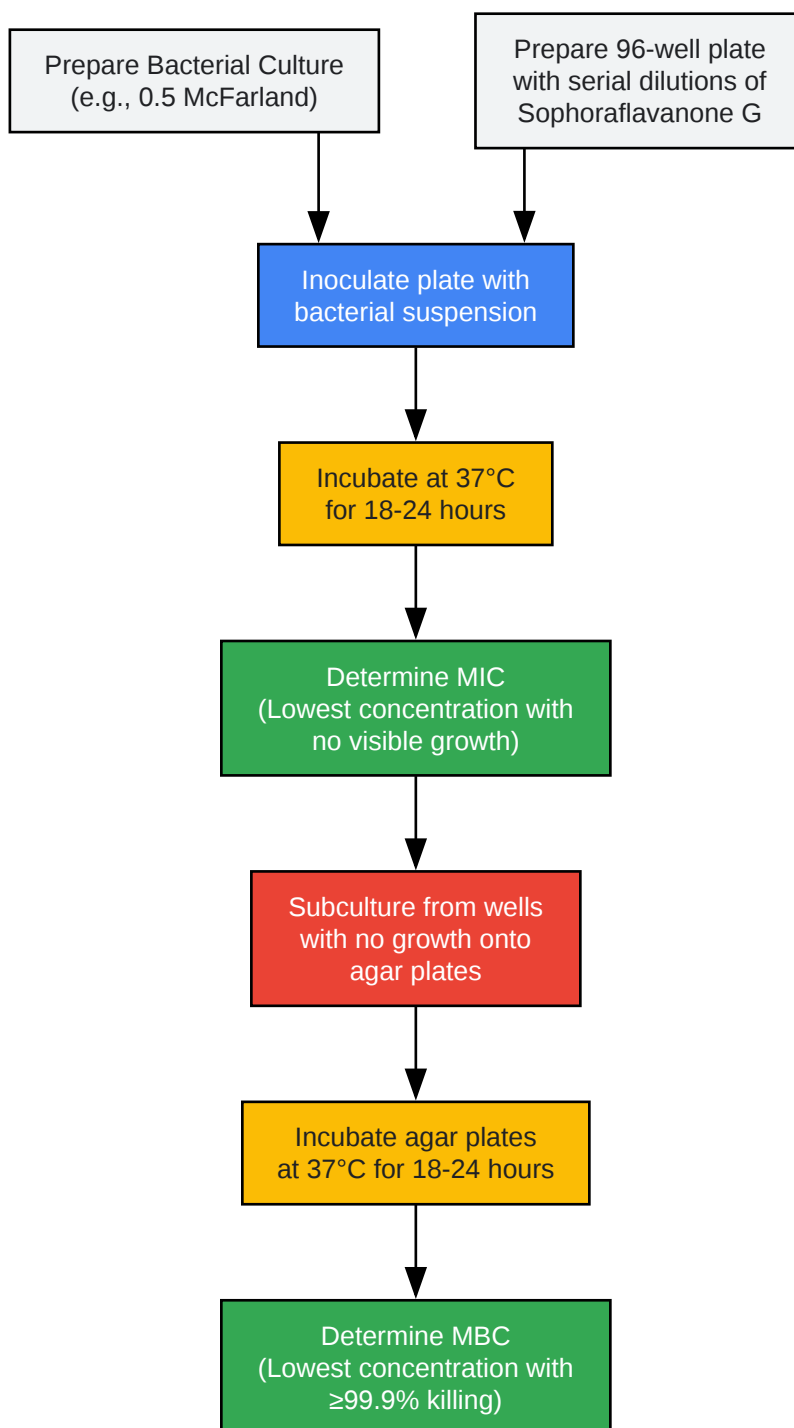
This assay is used to evaluate the synergistic, indifferent, or antagonistic effects of combining Sophoraflavanone G with a conventional antibiotic.

Procedure:

- Plate Setup:
  - In a 96-well plate, dilute Sophoraflavanone G horizontally (e.g., along the rows) and the antibiotic vertically (e.g., down the columns).
  - This creates a matrix of wells with varying concentrations of both agents.
- Inoculation:
  - Inoculate the wells with the test organism as described in the MIC protocol.
- Incubation and Reading:
  - Incubate and read the results as for the MIC determination.
- Calculation of Fractional Inhibitory Concentration (FIC) Index:

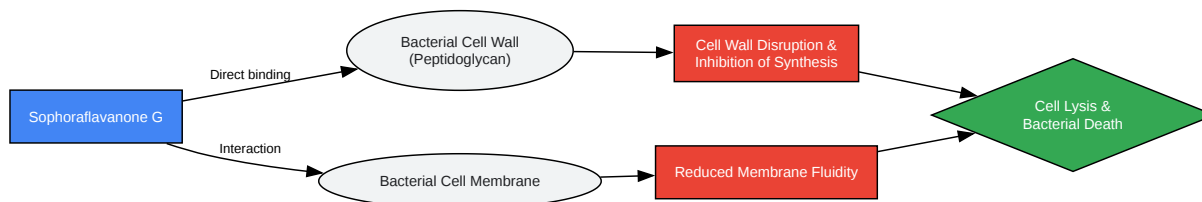
- The FIC index is calculated for each well showing no growth using the following formula:  
FIC Index = FIC of Sophoraflavanone G + FIC of Antibiotic Where: FIC of Sophoraflavanone G = (MIC of Sophoraflavanone G in combination) / (MIC of Sophoraflavanone G alone) FIC of Antibiotic = (MIC of Antibiotic in combination) / (MIC of Antibiotic alone)
- Interpretation:
  - FIC Index  $\leq$  0.5: Synergy
  - $0.5 <$  FIC Index  $\leq$  4: Indifference
  - FIC Index  $>$  4: Antagonism

## Mandatory Visualizations



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Caption: Workflow for MIC and MBC determination.



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- [4. CAS 97938-30-2: Sophoraflavanone G | CymitQuimica \[cymitquimica.com\]](#)
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